

# (R)-2-Methylpiperazine safety and handling precautions

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## Compound of Interest

Compound Name: (R)-2-Methylpiperazine

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## An In-depth Technical Guide to the Safe Handling of (R)-2-Methylpiperazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(R)-2-Methylpiperazine**, a key intermediate in pharmaceutical synthesis. The following sections detail its hazardous properties, required handling precautions, and emergency procedures, adhering to stringent safety protocols essential in research and development environments.

## Hazard Identification and Classification

**(R)-2-Methylpiperazine** is classified as a hazardous substance and requires careful handling. It is a flammable solid that can cause severe skin burns and serious eye damage. It may also lead to respiratory irritation.<sup>[1][2][3][4]</sup>

GHS Hazard Classification:

- Flammable Solids: Category 1 / Category 2<sup>[1][3][4]</sup>
- Skin Corrosion/Irritation: Category 1B / Category 2<sup>[1][3]</sup>
- Serious Eye Damage/Eye Irritation: Category 1 / Category 2<sup>[1][3]</sup>
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)<sup>[3][4]</sup>

Signal Word: Danger[1][2][3][4]

Hazard Statements:

- H228: Flammable solid.[2][3][4]
- H314: Causes severe skin burns and eye damage.[1][4][5]
- H315: Causes skin irritation.[2][3][4]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[2][3][4]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **(R)-2-Methylpiperazine** is provided in the table below.

Property	Value	Reference
Molecular Formula	C5H12N2	[1][2]
Molecular Weight	100.16 g/mol	[1][2]
Appearance	White to light yellow crystalline powder or solid.[2][6]	[2][6]
Melting Point	91-93 °C	[3][6][7][8]
Boiling Point	155 °C at 763 mmHg	[2][9]
Flash Point	65 °C (149 °F) - closed cup	[2][3][8]
Solubility	Soluble in water (78 g/100 mL at 25 °C) and acetone.[2][9]	[2][9]
Hygroscopicity	Hygroscopic, absorbs moisture from the air.[1][2][9][10]	[1][2][9][10]

## Toxicological Information

The toxicological data for 2-Methylpiperazine, the racemate of **(R)-2-Methylpiperazine**, is summarized below. The toxicological properties of the (R)-enantiomer have not been fully investigated, and it should be handled with the same precautions as the racemate.[\[1\]](#)

Toxicity Metric	Value	Species	Reference
LD50 Oral	2030 mg/kg	Rat	<a href="#">[11]</a> <a href="#">[12]</a>
LC50 Freshwater Fish	1830 - 2740 mg/L, 96h	Pimephales promelas (fathead minnow)	<a href="#">[1]</a>

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk. The following workflow outlines the necessary steps for safely managing **(R)-2-Methylpiperazine** in a laboratory setting.

Caption: Logical workflow for risk assessment and safe handling of **(R)-2-Methylpiperazine**.

### Handling Precautions:

- **Personal Contact:** Avoid all personal contact, including inhalation of dust.[\[11\]](#)[\[12\]](#) Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- **Engineering Controls:** Use in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#) [\[11\]](#) Ensure eyewash stations and safety showers are readily accessible.[\[1\]](#)[\[10\]](#)
- **Ignition Sources:** Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[12\]](#) Use explosion-proof and non-sparking tools and equipment.[\[1\]](#)[\[13\]](#) Ground and bond containers and receiving equipment.[\[1\]](#)[\[12\]](#)
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke when using this product.[\[11\]](#)[\[12\]](#) Contaminated work clothing should not be allowed out of the workplace and must be laundered before reuse.[\[11\]](#)[\[12\]](#)

### Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[10\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[1\]](#)[\[11\]](#)
- The substance is hygroscopic; protect from moisture.[\[1\]](#)[\[10\]](#)
- Store in a locked-up, corrosives, and flammables area.[\[1\]](#)[\[13\]](#)

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **(R)-2-Methylpiperazine**.

Protection Type	Specification	Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A full face shield may be necessary.	<a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. An apron or full protective suit may be required for significant exposure.	<a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A full-face respirator may be required.	<a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[13]</a>

## First-Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First-Aid Procedure	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	<a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Wash off with soap and plenty of water. Seek immediate medical attention.	<a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	<a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Ingestion	Rinse mouth. DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	<a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[11]</a>

## Accidental Release and Fire-Fighting Measures

Accidental Release:

- Minor Spill: Clean up spills immediately. Avoid dust formation.[11][12] Use non-sparking tools to sweep up and shovel the material into a suitable container for disposal.[1][11]
- Major Spill: Evacuate personnel and move upwind.[11][12] Wear full protective clothing and a self-contained breathing apparatus.[11][12] Prevent entry into drains or waterways.[11][12]

#### Fire-Fighting:

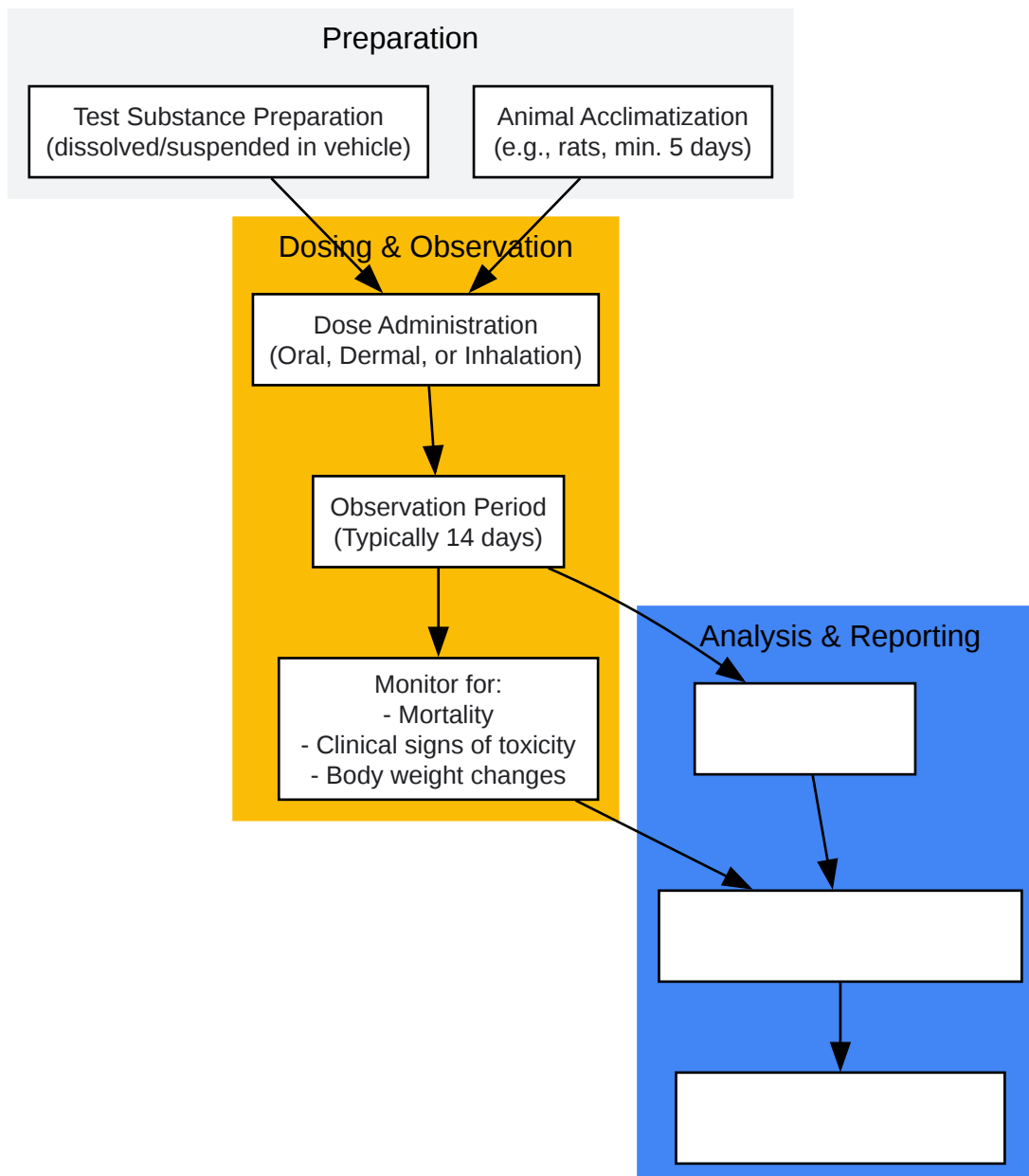
- Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical, or foam.[1][14] Water spray may be used to cool containers.[14]
- Hazards: Flammable solid.[1][11] May form explosive mixtures with air.[11] Containers may explode when heated.[1][14] Hazardous combustion products include nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[1][14]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][14]

## Experimental Protocols for Safety Data Determination

The quantitative safety data presented in this guide are determined using standardized, internationally recognized experimental protocols. Below are summaries of the methodologies for key toxicological and physical hazard endpoints.

#### Acute Toxicity Testing

## General Workflow for Acute Toxicity Testing



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Caption: Generalized workflow for acute toxicity studies as per OECD guidelines.

- Acute Oral Toxicity (OECD Guidelines 420, 423, 425): These methods are used to determine the adverse effects occurring shortly after oral administration of a single dose of the substance.<sup>[7][15]</sup>

- Principle: The substance is administered to fasted animals (typically rats) in a stepwise procedure.[\[16\]](#)[\[17\]](#)
- Methodology: Groups of animals are given a single dose of the chemical by gavage.[\[15\]](#)[\[16\]](#) Doses are selected based on a preliminary sighting study.[\[16\]](#) Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[\[17\]](#) The LD50 (the dose expected to cause death in 50% of the animals) is then calculated.[\[15\]](#)[\[17\]](#) All animals undergo a gross necropsy at the end of the study.[\[15\]](#)[\[17\]](#)
- Acute Dermal Toxicity (OECD Guideline 402): This test assesses the health hazards from short-term dermal exposure.[\[2\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
  - Principle: The substance is applied to the skin of animals in a single dose.[\[19\]](#)[\[21\]](#)
  - Methodology: The fur is removed from the dorsal area of the test animals (e.g., rats) approximately 24 hours before the test.[\[21\]](#) The test substance is applied to the skin and held in place with a porous gauze dressing for a 24-hour exposure period.[\[21\]](#) Animals are then observed for 14 days for signs of toxicity and mortality.[\[21\]](#)
- Acute Inhalation Toxicity (OECD Guideline 403): This guideline is used to evaluate the health risks from short-term exposure to an airborne chemical.[\[6\]](#)[\[12\]](#)[\[14\]](#)[\[22\]](#)
  - Principle: Animals are exposed to the test substance in the air for a defined period.[\[14\]](#)[\[22\]](#)
  - Methodology: The test involves exposing animals (usually rats) for a fixed duration (typically 4 hours) to the test substance as a gas, vapor, or aerosol in an inhalation chamber.[\[14\]](#)[\[22\]](#) Multiple concentration groups are used to determine the LC50 (the concentration in air that causes death in 50% of the animals).[\[22\]](#) The observation period is at least 14 days.[\[14\]](#)

### Physicochemical Hazard Testing

- Flash Point (ASTM E502, D93): This test determines the lowest temperature at which a liquid can form an ignitable mixture in air.[\[9\]](#)[\[10\]](#)[\[23\]](#)
  - Principle: The sample is heated in a closed cup, and an ignition source is periodically introduced into the vapor space.[\[23\]](#)



- Methodology: A specimen is placed in the cup of a Tag or Pensky-Martens closed-cup tester and heated at a slow, constant rate.[23] An ignition source is directed into the cup at regular temperature intervals. The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the specimen to ignite.[23]
- Melting Point/Melting Range (OECD Guideline 102): This method determines the temperature at which the substance transitions from a solid to a liquid.[3][5][13][24][25]
  - Principle: A small, representative sample is heated, and the temperature of phase transition is observed.[3][5]
  - Methodology: Common methods include the capillary tube method, where the sample in a capillary tube is heated in a liquid bath or metal block, and the temperatures at which melting begins and is complete are recorded.[3][5][13] Other methods like differential scanning calorimetry (DSC) can also be used.[5][24]
- Boiling Point (OECD Guideline 103): This test determines the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[8][13][26][27]
  - Principle: The substance is heated, and the temperature at which it boils is measured.[8][26]
  - Methodology: Methods include distillation, dynamic methods that also measure vapor pressure, and using an ebulliometer.[8][26] For the distillation method, the liquid is heated, and the temperature of the vapor is measured as it condenses.[8]

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